

Flow Chemistry Applications of Bromine Trifluoride: Application Notes and Protocols

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Compound of Interest

Compound Name: Bromine trifluoride

Cat. No.: B1216658

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromine trifluoride (BrF_3) is a highly reactive and potent fluorinating agent with significant potential in organic synthesis. Its extreme reactivity, however, presents considerable challenges for traditional batch chemistry, often leading to poor selectivity and safety hazards. Flow chemistry offers a compelling solution to these challenges by providing superior control over reaction parameters, enhancing heat and mass transfer, and improving safety through the use of small reaction volumes. This document provides detailed application notes and protocols for the use of **bromine trifluoride** in continuous flow systems, aimed at researchers, scientists, and professionals in drug development.

Safety Precautions and Handling

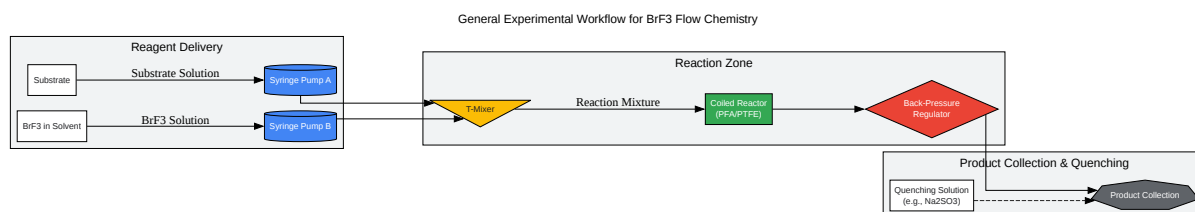
Bromine trifluoride is a toxic, corrosive, and highly reactive substance that reacts violently with water and organic compounds. All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including chemical-resistant gloves, a face shield, and a lab coat, must be worn. All equipment must be thoroughly dried before use to prevent violent reactions. A dry chemical fire extinguisher should be readily available.

Reactor Setup and Material Compatibility

The choice of reactor material is critical when working with **bromine trifluoride** due to its high corrosivity.

- Recommended Materials: Perfluoroalkoxy alkanes (PFA), polytetrafluoroethylene (PTFE), and certain nickel-based alloys like Hastelloy C-276 are recommended for reactor tubing and components. Stainless steel can be used with caution, but its compatibility should be verified under the specific reaction conditions.
- Incompatible Materials: Glass, and many common metals such as copper and brass, are incompatible with BrF_3 and should be avoided.

A typical flow chemistry setup for fluorination with **bromine trifluoride** is depicted below. The system consists of two syringe pumps to introduce the substrate and the BrF_3 solution, a T-mixer for efficient mixing, a coiled reactor for the reaction to occur, a back-pressure regulator to maintain the desired pressure, and a collection vessel.



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